

Spectroscopic data for N-Boc-5-bromoanthranilic acid (NMR, IR, Mass Spec)

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Compound of Interest

Compound Name: *N-Boc-5-Bromoanthranilic acid*

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A Technical Guide to the Spectroscopic Data of **N-Boc-5-bromoanthranilic Acid**

This technical guide provides a comprehensive overview of the spectroscopic data for **N-Boc-5-bromoanthranilic acid**, a compound of interest for researchers, scientists, and professionals in the field of drug development. This document presents available and predicted spectroscopic data, detailed experimental protocols, and a workflow for its synthesis and analysis.

Spectroscopic Data

The following tables summarize the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **N-Boc-5-bromoanthranilic acid**. It is important to note that a complete, experimentally verified dataset for **N-Boc-5-bromoanthranilic acid** is not readily available in the public domain. Therefore, the NMR data presented here are predicted based on the known spectral data of the parent compound, 5-bromoanthranilic acid, and the typical effects of the N-Boc protecting group. The IR and MS data are based on experimental findings for 5-bromoanthranilic acid and predicted changes upon N-Boc protection.

Table 1: Predicted ^1H NMR Spectroscopic Data for **N-Boc-5-bromoanthranilic acid**

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~10-12	Singlet (broad)	1H	-COOH
~8.0	Doublet	1H	Ar-H
~7.6	Doublet of doublets	1H	Ar-H
~7.0	Doublet	1H	Ar-H
~1.5	Singlet	9H	-C(CH ₃) ₃

Solvent: DMSO-d₆

Table 2: Predicted ¹³C NMR Spectroscopic Data for N-Boc-5-bromoanthranilic acid

Chemical Shift (δ , ppm)	Assignment
>170	-COOH
~152	-C=O (Boc)
~140	Ar-C
~135	Ar-C
~125	Ar-C
~120	Ar-C
~115	Ar-C
~110	Ar-C
~80	-C(CH ₃) ₃
~28	-C(CH ₃) ₃

Solvent: DMSO-d₆

Table 3: IR Spectroscopic Data for 5-Bromoanthranilic Acid and Predicted Data for N-Boc-5-bromoanthranilic acid

Functional Group	5-Bromoanthranilic Acid (cm ⁻¹)[1][2]	Predicted N-Boc-5-bromoanthranilic acid (cm ⁻¹)
N-H Stretch	3497, 3383	~3350 (N-H stretch of carbamate)
O-H Stretch (Carboxylic Acid)	Broad, ~3000-2500	Broad, ~3000-2500
C=O Stretch (Carboxylic Acid)	1675	~1700
C=O Stretch (Boc group)	-	~1725
Aromatic C=C Stretch	1616, 1587, 1548	~1600, ~1580, ~1550

Table 4: Mass Spectrometry Data for 5-Bromoanthranilic Acid

Ion	m/z
[M] ⁺	215/217 (due to Br isotopes)
[M-H ₂ O] ⁺	197/199

Note: For **N-Boc-5-bromoanthranilic acid**, the molecular ion peak [M]⁺ would be expected at m/z 315/317.

Experimental Protocols

The following are detailed methodologies for the synthesis of **N-Boc-5-bromoanthranilic acid** and its spectroscopic characterization.

Synthesis of N-Boc-5-bromoanthranilic acid

This procedure is a general method for the N-Boc protection of an amino acid.[3]

- **Dissolution:** Dissolve 5-bromoanthranilic acid in a suitable solvent such as tetrahydrofuran (THF).
- **Addition of Reagents:** To the solution, add di-tert-butyl dicarbonate (Boc_2O) (1.0 equivalent) and a base such as triethylamine (NEt_3) (1.2 equivalents).
- **Reaction:** Stir the reaction mixture at room temperature overnight.
- **Work-up:** Concentrate the reaction mixture under reduced pressure. The crude product can then be purified by flash column chromatography.

NMR Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of the purified **N-Boc-5-bromoanthranilic acid** in about 0.7 mL of deuterated dimethyl sulfoxide (DMSO-d_6).
- **Data Acquisition:** Record the ^1H and ^{13}C NMR spectra on a 400 MHz or higher field NMR spectrometer.
- **Data Processing:** Process the acquired data using appropriate software. Chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard.

Infrared (IR) Spectroscopy

- **Sample Preparation:** Prepare the sample as a KBr pellet or by using an Attenuated Total Reflectance (ATR) accessory.
- **Data Acquisition:** Record the IR spectrum using a Fourier Transform Infrared (FTIR) spectrometer over a range of $4000\text{--}400\text{ cm}^{-1}$.
- **Data Analysis:** Identify the characteristic absorption bands corresponding to the functional groups present in the molecule.

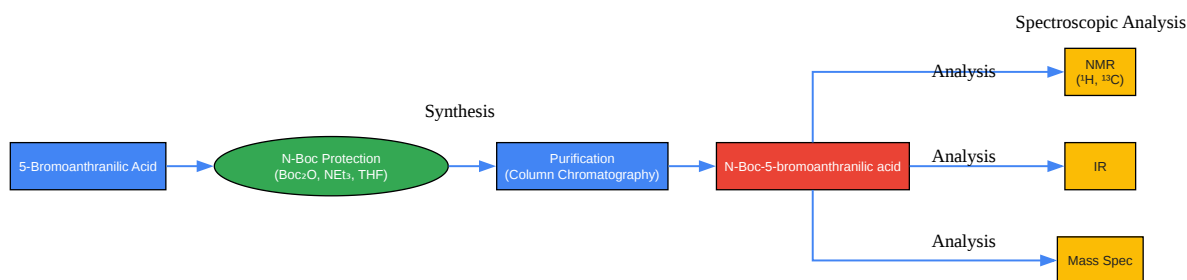
Mass Spectrometry

- **Sample Preparation:** Dissolve a small amount of the sample in a suitable solvent, such as methanol or acetonitrile.

- Data Acquisition: Acquire the mass spectrum using an electrospray ionization (ESI) mass spectrometer.
- Data Analysis: Determine the mass-to-charge ratio (m/z) of the molecular ion and major fragment ions.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the synthesis and spectroscopic analysis of **N-Boc-5-bromoanthranilic acid**.



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Caption: Workflow for the synthesis and spectroscopic analysis of **N-Boc-5-bromoanthranilic acid**.

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